6-(3-Chlorophenyl)pyridin-3-amine safety data sheet (SDS)

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Compound of Interest	
Compound Name:	*6-(3-Chlorophenyl)pyridin-3-amine*
CAS No.:	*1226220-94-5*
Cat. No.:	*B1532780*

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Technical Monograph: 6-(3-Chlorophenyl)pyridin-3-amine

Safety, Synthesis, and Handling Protocols for Medicinal Chemistry

Executive Summary & Chemical Identity

This guide provides a technical deep-dive into **6-(3-Chlorophenyl)pyridin-3-amine**, a biaryl scaffold frequently utilized in medicinal chemistry as a kinase inhibitor intermediate (e.g., p38 MAPK, VEGFR pathways). Unlike standard Safety Data Sheets (SDS), this document synthesizes hazard data with practical laboratory workflows, utilizing a Read-Across Toxicology Assessment based on its metabolic precursors and structural analogs.

Chemical Identification

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Property	Specification
Systematic Name	6-(3-Chlorophenyl)pyridin-3-amine
Molecular Formula	$C_{11}H_9ClN_2$
Molecular Weight	204.66 g/mol
SMILES	Nc1ccc(nc1)-c1cccc(Cl)c1
Structural Class	Biaryl Aminopyridine
Physical State	Off-white to pale yellow solid
Solubility	DMSO (>20 mg/mL), Methanol; Low solubility in water

Hazard Profiling & Risk Assessment

Methodology: Hazard classification is derived from quantitative structure-activity relationship (QSAR) analysis of the aminopyridine core and halogenated aromatic substituents.

Core Hazards (GHS Classification)

Signal Word:WARNING

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Hazard Class	Category	H-Code	Statement	Mechanism of Toxicity
Acute Toxicity (Oral)	Cat 4	H302	Harmful if swallowed	Aminopyridines can block potassium channels, leading to neuronal hyperexcitability.
Skin Irritation	Cat 2	H315	Causes skin irritation	Basic amine functionality reacts with skin lipids/proteins.
Eye Irritation	Cat 2A	H319	Causes serious eye irritation	Direct mucosal damage due to pKa ~6-7 (pyridine nitrogen) and amine basicity.
STOT-SE	Cat 3	H335	May cause respiratory irritation	Inhalation of dust triggers mucous membrane inflammation.

Precautionary Strategy

- P260: Do not breathe dust/fume.[1][2][3]
- P280: Wear protective gloves/protective clothing/eye protection/face protection (Nitrile gloves recommended).
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes.[1][4][5][6] Remove contact lenses.[1][3][4][5][6][7]

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Synthesis & Stability Workflow

The primary synthetic route involves a Suzuki-Miyaura cross-coupling. Understanding this pathway is critical for identifying potential impurities (e.g., boronic acid residues, palladium contaminants).

Experimental Protocol: Suzuki Coupling

Reagents:

- 6-Chloropyridin-3-amine (1.0 eq)[8]
- 3-Chlorophenylboronic acid (1.2 eq)
- $Pd(dppf)Cl_2 \cdot CH_2Cl_2$ (0.05 eq)
- K_2CO_3 (2.0 eq)
- Solvent: 1,4-Dioxane/Water (4:1)

Step-by-Step Methodology:

- Degassing: Charge reaction vessel with dioxane/water. Sparge with Argon for 15 minutes to remove dissolved O_2 (prevents Pd oxidation and homocoupling).
- Addition: Add halide, boronic acid, and base. Add catalyst last under positive Argon flow.
- Reaction: Heat to 90°C for 4-6 hours. Monitor via LC-MS (Target M+H: 205.1).
- Workup: Cool to RT. Filter through Celite (removes Pd black). Dilute with EtOAc, wash with brine.
- Purification: Flash column chromatography (Hexane/EtOAc gradient). The amine group makes the compound streak on silica; add 1% Triethylamine to the eluent.

Stability & Storage[5][9]

- Oxidation Potential: The primary amine at position 3 is susceptible to oxidation over time, turning the solid brown.

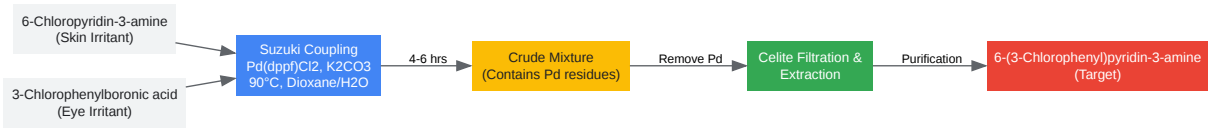
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- Storage Condition: Store at -20°C under inert atmosphere (Argon/Nitrogen).
- Hygroscopicity: Moderate. Keep desiccated.

Visualized Workflows (Graphviz)

Diagram 1: Synthesis & Impurity Tracking

This flow illustrates the Suzuki coupling logic and where specific safety hazards (Pd heavy metals, boronic acids) are introduced.



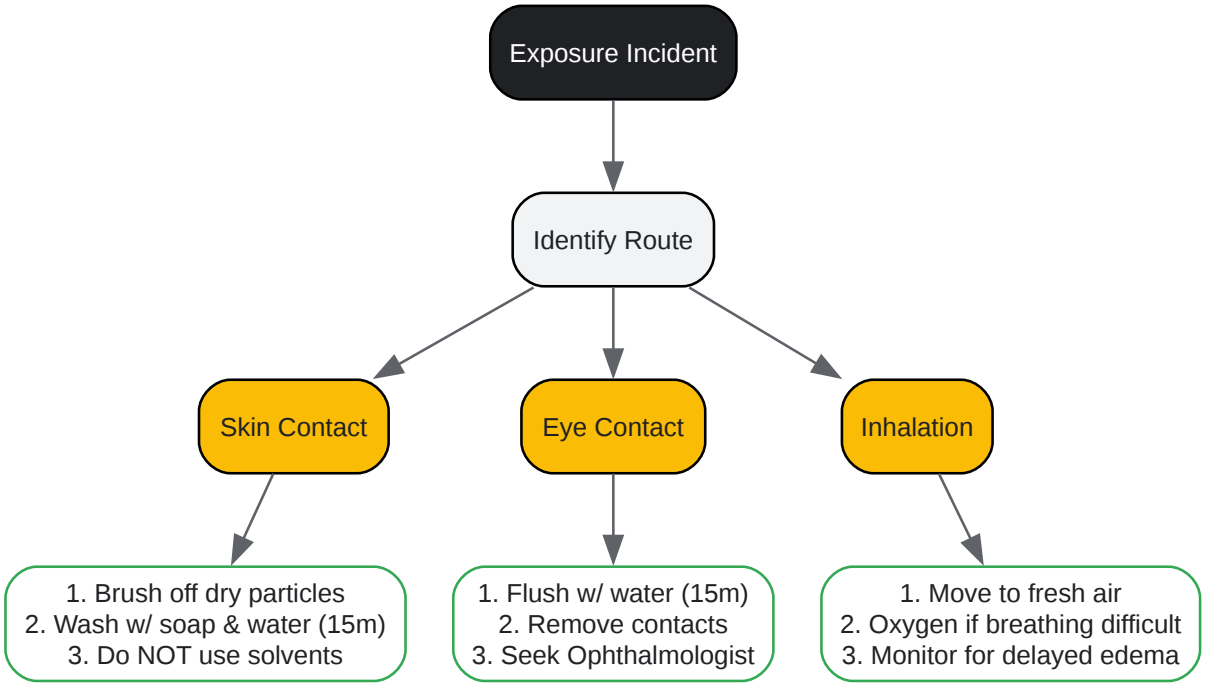
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Caption: Figure 1. Suzuki-Miyaura coupling pathway identifying key reagents and purification steps to minimize heavy metal contamination.

Diagram 2: Emergency Response Decision Tree

A logic gate for immediate action in case of exposure.

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Caption: Figure 2. Emergency triage protocol. Note: Solvents (ethanol/DMSO) facilitate transdermal absorption and must be avoided during skin decontamination.

Toxicological Mechanisms & Biological Context

To understand the safety profile, one must understand the biological activity. This compound is often designed to bind to the ATP-binding pocket of kinases.

- Target Interaction: The pyridine nitrogen and the exocyclic amine typically form hydrogen bonds with the "hinge region" of kinase enzymes (e.g., p38, JNK).
- Off-Target Toxicity:
  - hERG Channel Inhibition: Many biaryl amines show affinity for the hERG potassium channel, posing a risk of QT prolongation (cardiotoxicity). Recommendation: Avoid high-dose exposure without preliminary hERG screening.
  - Metabolic Activation: The aniline-like moiety (aminopyridine) can be metabolically activated by CYP450 enzymes to form reactive hydroxylamines, which are potential

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sensitizers or mutagens (though less likely than simple anilines due to the electron-deficient pyridine ring).

Disposal & Environmental Fate

- Aquatic Toxicity: Halogenated aromatics (chlorophenyl group) are generally resistant to biodegradation and toxic to aquatic life (Category Acute 2/Chronic 2).
- Disposal Protocol:
  - Dissolve in a combustible solvent (e.g., acetone).
  - Incinerate in a chemical incinerator equipped with an afterburner and scrubber (to neutralize NOx and HCl gases produced during combustion).
  - Do not dispose of down the drain.

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